



Topic: Barium Titanate-Based Ceramics for Piezoelectric Sensors and Actuators

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Compound of Interest		
Compound Name:	BARIUM TITANATE	
Cat. No.:	B1233940	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Barium titanate (BaTiO₃) is a pioneering lead-free piezoelectric ceramic material, distinguished by its perovskite crystal structure.[1] Its excellent dielectric, ferroelectric, and piezoelectric properties make it a cornerstone material in the electronics industry for applications such as multilayer ceramic capacitors, sensors, and actuators.[1][2] The piezoelectric effect in BaTiO₃ arises from the non-centrosymmetric tetragonal crystal structure at room temperature, which allows for the presence of spontaneous electric dipoles.[1][3] Applying a strong electric field, in a process known as "poling," aligns these dipoles, resulting in a net remnant polarization and enabling the material to convert mechanical energy into electrical energy (the direct piezoelectric effect) and vice versa (the converse piezoelectric effect).[4]

This document provides detailed protocols for the synthesis, processing, and characterization of **barium titanate** ceramics, as well as their application in fabricating piezoelectric sensors and actuators.

Synthesis of Barium Titanate (BaTiO₃) Powders

The properties of the final ceramic are highly dependent on the characteristics of the initial BaTiO₃ powder, such as particle size, purity, and homogeneity.[5] Several methods are employed for BaTiO₃ powder synthesis, each offering distinct advantages.



Protocol 1: Solid-State Reaction Method

This conventional and widely used method is known for its simplicity and ability to produce high-tetragonality BaTiO₃.[6] It involves the high-temperature reaction of precursor powders.

Materials:

- Barium carbonate (BaCO₃), high purity (99.5%+)
- Titanium dioxide (TiO₂), high purity (99%+) (e.g., anatase)
- · Isopropyl alcohol or ethanol for mixing
- Polyvinyl alcohol (PVA) binder solution (2 wt.%)

Equipment:

- Agate mortar and pestle or ball mill
- High-temperature furnace (capable of reaching at least 1200°C)
- Crucible (e.g., alumina)
- Desiccator

Procedure:

- Mixing: Weigh stoichiometric amounts of BaCO₃ and TiO₂ (molar ratio Ba:Ti = 1:1).[6]
- Milling: Mix the powders thoroughly in an agate mortar or using a ball mill with a solvent like isopropyl alcohol to ensure homogeneity.[3]
- Drying: Dry the mixture to remove the solvent.
- Calcination (Pre-sintering): Place the mixed powder in a crucible and heat it in a furnace. A typical calcination step is at 1000°C for 10 hours.[3] Some protocols may use a double calcination process to ensure a complete reaction and formation of the monophase BaTiO₃. [7][8][9]



 Grinding: After calcination, grind the resulting powder again to break up agglomerates and achieve a fine, uniform particle size.[3] The synthesized powder is now ready for ceramic processing.

Protocol 2: Hydrothermal Synthesis

This method allows for the synthesis of fine, crystalline BaTiO₃ nanoparticles at relatively low temperatures.[10][11]

Materials:

- Barium hydroxide octahydrate (Ba(OH)₂·8H₂O) or Barium chloride (BaCl₂)
- Titanium dioxide (TiO₂) nanopowder (e.g., anatase or amorphous) or a titanium precursor like titanium isopropoxide.[11]
- Sodium hydroxide (NaOH) as a mineralizer (optional)
- · Distilled water

Equipment:

- High-pressure stirred reactor autoclave
- Oven

Procedure:

- Precursor Preparation: Prepare an aqueous solution of the barium precursor (e.g., Ba(OH)2).
- Mixing: Disperse the titanium precursor (e.g., TiO₂ powder) in the barium solution. The Ba/Ti molar ratio can be varied; a ratio of 1.5 has been shown to produce tetragonal nanoparticles.
 [12]
- Hydrothermal Reaction: Transfer the mixture to a high-pressure autoclave. Heat the reactor to a specific temperature (e.g., 150-200°C) for a set duration (e.g., 7-12 hours).[12][13]
 Phase-pure BaTiO₃ can be formed at temperatures as low as 100°C.[13]



- Washing and Drying: After the reaction, cool the autoclave. Collect the precipitate by centrifugation or filtration, wash it several times with distilled water and ethanol to remove any unreacted precursors or byproducts.
- Drying: Dry the final BaTiO₃ powder in an oven at a low temperature (e.g., 80-100°C). The
 resulting powder typically consists of nanoparticles in the range of 50-350 nm.[11]

Protocol 3: Sol-Gel Synthesis

The sol-gel method offers excellent control over chemical composition and produces fine, high-purity powders at low processing temperatures.[14]

Materials:

- Barium precursor: Barium acetate (Ba(CH₃COO)₂) or Barium acetylacetonate.[14]
- Titanium precursor: Titanium (IV) isopropoxide (Ti[OCH(CH₃)₂]₄).
- Solvents: Acetic acid, 2-methoxyethanol, or similar.
- · Hydrolysis agent: Distilled water.
- Chelating agent (optional): Acetylacetone.

Equipment:

- Glassware (beakers, flasks)
- Magnetic stirrer with hotplate
- Oven
- Furnace

Procedure:

 Precursor Solution: Dissolve the barium precursor in a suitable solvent like acetic acid with heating and stirring.



- Titanium Solution: In a separate container, dissolve the titanium isopropoxide in a solvent. A chelating agent like acetylacetone can be added to control the hydrolysis rate.[14]
- Mixing: Slowly add the titanium solution to the barium solution under continuous stirring to form a stable sol.
- Gelation: Add distilled water to the sol to initiate hydrolysis and condensation, leading to the formation of a gel.
- Drying: Dry the gel in an oven at around 100°C to remove the solvent and residual organics.
 [15]
- Calcination: Calcine the dried gel powder in a furnace at a temperature typically between 650°C and 950°C to crystallize the tetragonal BaTiO₃ phase.[14][15]

Visualization of Synthesis and Processing Workflow



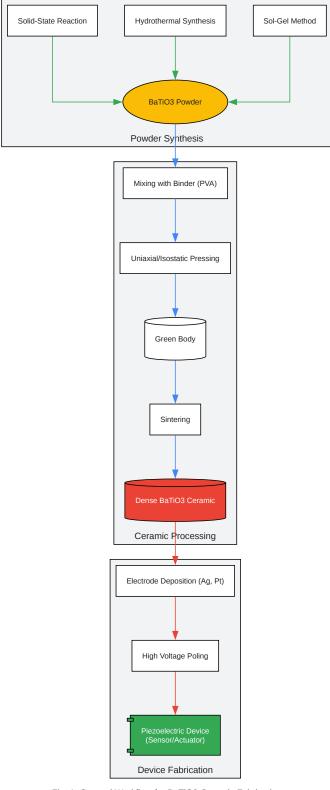


Fig. 1: General Workflow for BaTiO3 Ceramic Fabrication

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Caption: General Workflow for BaTiO3 Ceramic Fabrication.



Ceramic Processing and Sintering

After synthesizing the powder, it must be processed into a dense ceramic body to exhibit useful piezoelectric properties.

Protocol 4: Ceramic Pellet Fabrication and Sintering

Procedure:

- Binder Addition: Mix the synthesized BaTiO₃ powder with a binder, such as a 2-5 wt.% polyvinyl alcohol (PVA) solution, to aid in pressing.[3][12]
- Pressing: Press the powder-binder mixture into pellets of the desired shape (e.g., discs) using a uniaxial or isostatic press at high pressure (e.g., 150 MPa).[8][12]
- Binder Burnout: Heat the green pellets slowly in a furnace to a temperature of around 650°C for 2 hours to completely remove the binder.[12]
- Sintering: Increase the furnace temperature to the sintering temperature, typically between 1200°C and 1350°C, and hold for 2-4 hours.[3][12][16] The optimal sintering temperature is crucial for achieving high density and desired grain size, which significantly impacts piezoelectric properties.[12][16] A two-step sintering process can also be employed to obtain dense ceramics with fine grains.[17]
- Cooling: Allow the furnace to cool down slowly to room temperature to avoid thermal shock and cracking of the ceramic pellets.

Characterization of BaTiO₃ Ceramics Protocol 5: Piezoelectric Coefficient (d₃₃) Measurement

The longitudinal piezoelectric coefficient, d_{33} , is a key parameter indicating the material's performance for sensor and actuator applications. It is typically measured using a quasi-static method.[18][19]

Equipment:

• d₃₃ meter (e.g., Berlincourt-type meter)



- High voltage DC power supply for poling
- Silicone oil bath with heating capability

Procedure:

- Electroding: Apply conductive electrodes (e.g., silver paste) to the parallel faces of the sintered ceramic disc and cure them according to the manufacturer's instructions.
- Poling: Immerse the electroded sample in a heated silicone oil bath (e.g., at 60°C). Apply a strong DC electric field (e.g., 10-20 kV/cm) across the electrodes for an extended period (e.g., 50 minutes) to align the ferroelectric domains.[20] Cool the sample to room temperature with the electric field still applied.
- Aging: After poling, it is recommended to let the sample age for at least 24 hours before measurement to allow for stabilization of the domain structure.[21]
- Measurement: Place the poled ceramic sample in the d₃₃ meter. The instrument applies a small, low-frequency alternating force and measures the charge generated, directly providing the d₃₃ value in picoCoulombs per Newton (pC/N).[18]

Visualization of Piezoelectric Principle



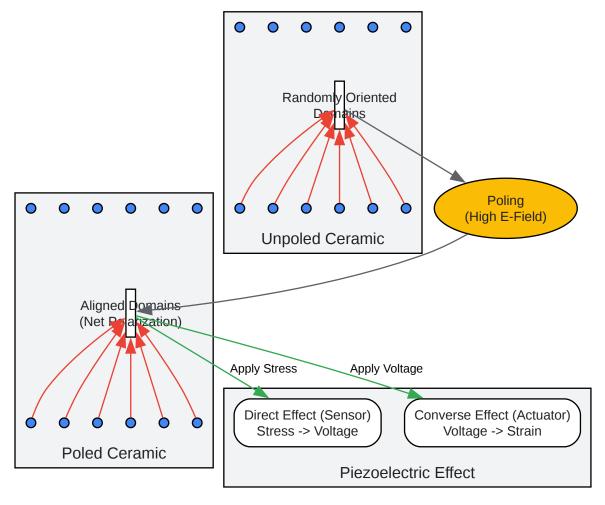


Fig. 2: Principle of Piezoelectricity in BaTiO3

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Caption: Principle of Piezoelectricity in BaTiO3.

Application Protocols Protocol 6: Fabrication of a Simple Piezoelectric Sensor

Objective: To fabricate a basic sensor that generates a voltage in response to applied pressure.

Materials:

- Poled BaTiO₃ ceramic disc
- Conductive wires



- · Epoxy or other insulating adhesive
- Oscilloscope or voltmeter

Procedure:

- Wire Attachment: Carefully solder or attach conductive wires to the top and bottom electrodes of the poled BaTiO₃ disc.
- Encapsulation (Optional): For protection, the device can be encapsulated in a thin layer of epoxy, leaving the wire leads exposed.
- Connection: Connect the wire leads to an oscilloscope or a high-impedance voltmeter.
- Testing: Apply a mechanical force (e.g., by tapping or pressing) to the ceramic disc. Observe the voltage signal generated on the measurement device. The amplitude of the voltage is proportional to the applied stress. This forms the basis for pressure and acoustic sensors.[2]

Protocol 7: Fabrication of a Simple Piezoelectric Actuator

Objective: To fabricate a basic actuator that changes its thickness in response to an applied voltage.

Materials:

- Poled BaTiO₃ ceramic disc
- Conductive wires
- Variable DC or AC voltage source

Procedure:

- Wire Attachment: As with the sensor, attach conductive wires to the electrodes of the poled disc.
- Connection: Connect the wire leads to a variable voltage source.



Actuation: Apply a voltage across the ceramic. The ceramic will expand or contract along the
poling direction (thickness) due to the converse piezoelectric effect. The displacement is
proportional to the applied voltage. This principle is used in precision positioning systems,
robotics, and ultrasonic transducers.[2][22]

Data Presentation: Properties of BaTiO₃ Ceramics

The properties of BaTiO₃ ceramics are highly dependent on synthesis and processing conditions. The following tables summarize typical quantitative data found in the literature.

Table 1: Piezoelectric and Dielectric Properties of BaTiO₃ Ceramics



Preparati on Method/C ondition	Grain Size (µm)	Sintering Temp. (°C)	dэз (pC/N)	Dielectric Constant (εr)	Curie Temp. (Tc) (°C)	Referenc e
Solid-State	2.0	1210	419	-	-	[23]
Solid-State	9.5	-	~240	-	-	[23]
Hydrother mal Powder, Convention al Sintering	-	1300	300	-	-	[12]
Hydrother mal Powder, Two-Step Sintering	~1.6	-	460	High	126	[17]
Hot Isostatic Pressing (HIP) + Annealing	2.86	900 (HIP) + 1100 (Anneal)	172	-	-	[21]
Digital Light Processing (3D Printing)	-	-	211	-	60	[20]
Typical Commercia I BaTiO3	-	-	191	~1700	~120-130	[4]

Table 2: Synthesis Protocol Parameters and Resulting Particle Sizes



Synthesis Method	Precursors	Temperatur e (°C)	Time (h)	Avg. Particle Size	Reference
Solid-State Reaction	BaCO₃, TiO₂	1000 (Calcination)	10	0.5 μm (after granulation)	[7][8][9]
Hydrothermal	Ba(OH) ₂ , TiO ₂	200	12	~100 nm	[12]
Hydrothermal	Ti-slurry, Ba- source	150	< 1 min	10-15 nm	[10]
Sol-Gel	Ba- acetylacetona te, Ti- isopropoxide	950 (Calcination)	-	1-1.5 μm	[14]

Conclusion

Barium titanate remains a highly relevant material for piezoelectric applications due to its strong electromechanical coupling, lead-free nature, and versatile synthesis routes. By carefully controlling the synthesis, processing, and poling conditions as outlined in these protocols, researchers can tailor the properties of BaTiO₃ ceramics to meet the specific demands of advanced sensors and actuators. The provided methodologies offer a foundational framework for professionals in materials science and engineering to explore and innovate with this important functional ceramic.

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